

Thiolan-2-ylmethanamine: Technical Guide & Literature Review

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Compound of Interest

Compound Name: Thiolan-2-ylmethanamine

CAS No.: 83171-40-8

Cat. No.: B3286609

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Executive Summary

Thiolan-2-ylmethanamine (also known as 2-(aminomethyl)tetrahydrothiophene) is a saturated heterocyclic primary amine characterized by a five-membered thioether ring.^[1] Unlike its aromatic analog (2-thiophenemethanamine), the tetrahydrothiophene (thiolane) ring adopts a puckered conformation, imparting distinct steric and electronic properties.

This guide serves as a technical manual for researchers utilizing this scaffold in medicinal chemistry (as a proline/pyrrolidine bioisostere), ligand design (N,S-bidentate chelation), and material science. It details validated synthesis protocols, reactivity profiles, and critical handling requirements to prevent sulfur oxidation.

Chemical Identity & Properties

Property	Data
IUPAC Name	1-(Thiolan-2-yl)methanamine
Common Names	2-(Aminomethyl)tetrahydrothiophene; Tetrahydro-2-thiophenemethanamine
CAS Number	5715-28-6 (Racemic) / 83171-40-8 (Salt forms)
Molecular Formula	C ₅ H ₁₁ NS
Molecular Weight	117.21 g/mol
Chirality	The C2 position is a stereocenter. ^[1] Available as racemate or enantiopure (R/S).
Physical State	Colorless to pale yellow liquid.
Odor	Characteristic sulfide/thiol "stench" (garlic-like).
Basicity (pKa)	~9.5 (Conjugate acid). Comparable to other primary alkyl amines.

Structural Significance

The thiolane ring is a bioisostere for the pyrrolidine ring found in proline. Replacing the methylene (-CH₂-) or amine (-NH-) of pyrrolidine with sulfur (-S-) alters lipophilicity (LogP) and metabolic stability without drastically changing the ring's steric footprint. This makes **thiolan-2-ylmethanamine** a valuable "fragment" in fragment-based drug discovery (FBDD).

Synthesis & Manufacturing Protocols

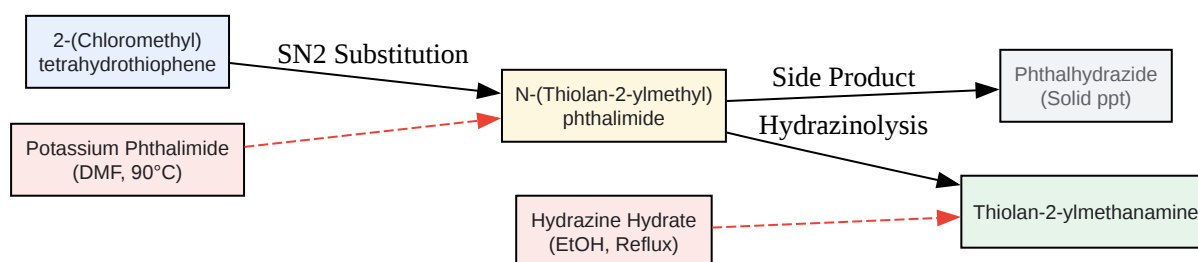
The synthesis of **thiolan-2-ylmethanamine** presents a specific challenge: catalyst poisoning. The sulfur atom in the ring strongly binds to transition metals (Pd, Pt, Ni), rendering standard catalytic hydrogenation of 2-cyanothiophene or 2-thiophenecarboxamide difficult.

Therefore, stoichiometric reduction or nucleophilic substitution (Gabriel Synthesis) are the preferred industrial and laboratory methods.

Method A: The Gabriel Synthesis (High Purity Route)

This method is preferred for generating the primary amine without secondary amine by-products.

Reaction Scheme (DOT Visualization):



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Figure 1: The Gabriel Synthesis pathway avoids over-alkylation and catalyst poisoning.

Detailed Protocol:

- Imide Formation:
 - Dissolve 2-(chloromethyl)tetrahydrothiophene (1.0 eq) in anhydrous DMF.
 - Add Potassium Phthalimide (1.1 eq).
 - Heat to 90°C for 4–6 hours. Monitor by TLC (disappearance of chloride).
 - Workup: Pour into water, extract with ethyl acetate. The phthalimide intermediate is stable and can be recrystallized.
- Hydrazinolysis (Cleavage):
 - Suspend the intermediate in Ethanol (0.5 M).
 - Add Hydrazine Hydrate (2.5 eq).^[2]
 - Reflux for 2–3 hours. A white precipitate (phthalhydrazide) will form.

- Workup: Cool to room temperature. Filter off the solid phthalhydrazide.
- Concentrate the filtrate. Acidify with HCl to form the amine salt, wash with ether (to remove impurities), then basify with NaOH and extract with DCM to obtain the free amine.

Method B: Reduction of Thiolane-2-carbonitrile

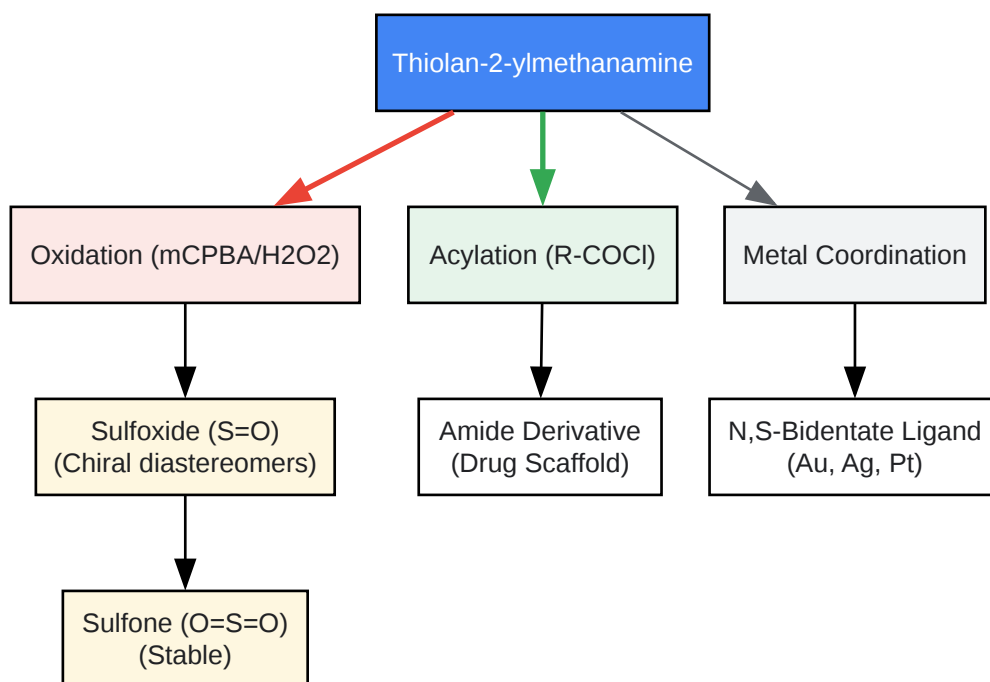
Used when the nitrile precursor is readily available.

- Reagents: Lithium Aluminum Hydride (LiAlH_4) in dry THF.
- Conditions: 0°C to Room Temperature, inert atmosphere (N_2/Ar).
- Note: LiAlH_4 is used instead of catalytic hydrogenation ($\text{H}_2/\text{Pd-C}$) because the thioether sulfur would poison the Palladium catalyst.

Chemical Reactivity & Stability

The molecule possesses two nucleophilic centers: the Amine Nitrogen and the Thioether Sulfur. Controlling regioselectivity is critical.

Reactivity Pathway Diagram



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Figure 2: Divergent reactivity profiles. The sulfur atom is prone to oxidation, while the nitrogen is the primary site for acylation/alkylation.

Critical Handling Notes

- Oxidation Sensitivity: The sulfur atom is easily oxidized to the sulfoxide (S=O) by air over time, or rapidly by peroxides.
 - Prevention: Store under Nitrogen or Argon at 4°C.
 - Implication: If the sulfoxide forms, it introduces a new chiral center at the sulfur, creating complex diastereomeric mixtures.
- N-Alkylation vs. S-Alkylation:
 - Under standard basic conditions, the nitrogen is more nucleophilic toward alkyl halides.
 - However, with "soft" electrophiles (e.g., methyl iodide), S-alkylation (sulfonium salt formation) is a competitive side reaction.
 - Strategy: To selectively functionalize the nitrogen, use acyl chlorides (hard electrophiles) or protect the amine (Boc/Cbz) before modifying other parts of the molecule.

Pharmaceutical & Research Applications[3][4][5][6][7]

Purine Nucleoside Phosphorylase (PNP) Inhibitors

Research indicates that **thiolan-2-ylmethanamine** derivatives serve as effective inhibitors for PNP, an enzyme target for T-cell proliferative diseases (leukemia, autoimmune disorders).

- Mechanism: The thiolane ring mimics the ribose sugar of the nucleoside, while the amine mimics the connection to the purine base.
- Advantage: The sulfur atom alters the ring pucker, potentially improving the fit within the enzyme's active site compared to the natural furanose ring.

Metal Chelation & Radiopharmaceuticals

The N,S-donor set (nitrogen and sulfur) is highly effective at binding "soft" metals like Technetium-99m (Tc-99m), Gold (Au), and Silver (Ag).

- Application: Design of radiotracers for imaging. The bidentate coordination stabilizes the metal core in physiological conditions.

Bioisosteres in Peptide Mimetics

In peptide chemistry, replacing a Proline residue with a Thiolane-2-carboxylic acid derivative (or the reduced amine form) restricts conformational freedom.

- Use Case: Constraining peptide backbones to force specific secondary structures (beta-turns) in drug design.

References

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